

An In-depth Technical Guide to 3-ethylbenzenesulfonic acid (CAS: 138-29-4)

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Compound of Interest

Compound Name: 3-ethylbenzenesulfonic Acid

Cat. No.: B086004

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This technical guide provides a comprehensive overview of the core properties, safety information, and synthetic pathways of **3-ethylbenzenesulfonic acid**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

3-ethylbenzenesulfonic acid is an organic compound with the molecular formula C₈H₁₀O₃S. [1][2] While extensive experimental data on its physical properties are not readily available in the cited literature, computed properties provide valuable insights.

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ O ₃ S	[1][2]
Molecular Weight	186.23 g/mol	[1][2][3]
IUPAC Name	3-ethylbenzenesulfonic acid	[3]
CAS Number	138-29-4	[1][3]
Computed XLogP3	1.5	[3]
Computed Exact Mass	186.03506535 Da	[3]
Computed Monoisotopic Mass	186.03506535 Da	[3]
Computed Topological Polar Surface Area	62.8 Å ²	[3]

Note: Experimental values for properties such as melting point, boiling point, density, and solubility are not consistently reported in the reviewed literature.[\[2\]](#)

Spectroscopic Data

Detailed experimental spectra for **3-ethylbenzenesulfonic acid** are not widely available. However, spectral data for the isomeric compound, 4-ethylbenzenesulfonic acid, can provide some reference.

- **¹³C NMR:** A ¹³C NMR spectrum for **3-ethylbenzenesulfonic acid** is referenced in the PubChem database, acquired on a Bruker WH-90 instrument.[\[3\]](#)
- **Mass Spectrometry (for 4-ethylbenzenesulfonic acid):** The NIST Mass Spectrometry Data Center provides GC-MS data for 4-ethylbenzenesulfonic acid, showing a top peak at m/z 105, a second-highest at m/z 107, and a third-highest at m/z 186.[\[4\]](#)
- **IR Spectra (for 4-ethylbenzenesulfonic acid):** FTIR and ATR-IR spectra for 4-ethylbenzenesulfonic acid are available in the SpectraBase database.[\[4\]](#)

Synthesis Pathway

The synthesis of **3-ethylbenzenesulfonic acid** can be achieved through the sulfonation of ethylbenzene. A direct Friedel–Crafts alkylation of benzenesulfonic acid with bromoethane is generally unsuccessful because the sulfonic acid group is strongly deactivating.[\[5\]](#) Therefore, the recommended approach is to first introduce the ethyl group onto the benzene ring, followed by sulfonation.[\[5\]](#)

Proposed synthesis pathway for **3-ethylbenzenesulfonic acid**.

Experimental Protocols

While a detailed, peer-reviewed experimental protocol for the synthesis of **3-ethylbenzenesulfonic acid** was not found in the search results, a general procedure based on the sulfonation of ethylbenzene is described below.

General Procedure for the Sulfonation of Ethylbenzene:

- **Reaction Setup:** In a reaction vessel equipped with a stirrer, thermometer, and addition funnel, place ethylbenzene.
- **Cooling:** Cool the reaction vessel in an ice bath to maintain a low temperature.
- **Addition of Sulfonating Agent:** Slowly add fuming sulfuric acid (oleum) or concentrated sulfuric acid to the cooled ethylbenzene with constant stirring. The temperature should be carefully controlled to prevent side reactions.
- **Reaction:** After the addition is complete, allow the mixture to react. The reaction time and temperature will influence the isomer distribution of the product.
- **Quenching:** Carefully pour the reaction mixture over crushed ice to quench the reaction.
- **Isolation:** The product can be isolated from the aqueous solution. This may involve techniques such as salting out or extraction.
- **Purification:** The crude product can be purified by methods such as recrystallization of its salts.

General experimental workflow for the synthesis of **3-ethylbenzenesulfonic acid**.

Safety and Handling

For 4-ethylbenzenesulfonic acid, which is expected to have similar hazards, the GHS classification indicates it causes severe skin burns and eye damage.[\[4\]](#)

GHS Hazard Information (for 4-ethylbenzenesulfonic acid)

Pictogram	Signal Word	Hazard Statement
Corrosion	Danger	H314: Causes severe skin burns and eye damage. [4]
Corrosion	Danger	H318: Causes serious eye damage. [4]

Recommended Safety Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye protection, and face protection.
- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling.
- Storage: Store in a well-ventilated place. Keep the container tightly closed.

Logical relationship between hazard identification and safety precautions.

Reactivity Profile

Detailed reactivity data for **3-ethylbenzenesulfonic acid** is limited. However, as a benzenesulfonic acid derivative, it is a strong acid. It is expected to be reactive with bases and oxidizing agents. Thermal decomposition may produce oxides of carbon and sulfur.

Applications

3-ethylbenzenesulfonic acid and its derivatives are utilized in various chemical processes. They can serve as catalysts and reagents in organic synthesis, particularly in the production of dyes and pharmaceuticals.[2] Additionally, they are used as intermediates in the manufacturing of surfactants and detergents.[2]

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